

# 2,3-Dichloropropionamide: Proper Disposal and Handling Procedures

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## Compound of Interest

Compound Name: 2,3-Dichloropropionamide

CAS No.: 19433-84-2

Cat. No.: B092940

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## Executive Safety Summary

**2,3-Dichloropropionamide** (2,3-DCP) is a halogenated organic amide often used as a biochemical intermediate.[1] Its disposal requires strict adherence to halogenated waste protocols due to the release of hydrochloric acid (HCl) and nitrogen oxides (NOx) during thermal decomposition.

Immediate Hazard Profile:

- Signal Word:WARNING
- Primary Risks: Skin/Eye Irritant, Harmful if swallowed, Environmental Toxin.[2]
- Critical Restriction: Do NOT dispose of down drains.[3] Do NOT mix with non-halogenated solvents (e.g., acetone, ethanol) unless unavoidable, as this increases disposal costs and complicates incineration.

## Chemical Characterization & Waste Classification

Effective disposal begins with understanding the physical properties that dictate waste stream segregation.

## Table 1: Physical & Chemical Properties Relevant to Disposal

Property	Data	Operational Implication
Physical State	Solid (Crystalline powder)	Requires solid waste segregation unless dissolved in reaction media.[1][4]
Solubility	Moderate in water; Soluble in organic solvents	If in aqueous solution, must be collected as Aqueous Halogenated Waste.[1][4]
Melting Point	~116-118°C	Stable at room temperature; does not require cold storage for waste accumulation.[1][4]
Reactivity	Incompatible with strong oxidizers, strong acids, strong bases.[1][4]	Segregation Critical: Keep away from nitric acid or peroxide waste streams.[4]
Decomposition	Releases HCl, NO <sub>x</sub> , CO <sub>x</sub>	Must be incinerated with flue gas scrubbing.

## Waste Segregation Protocol (The "Golden Rule")[4]

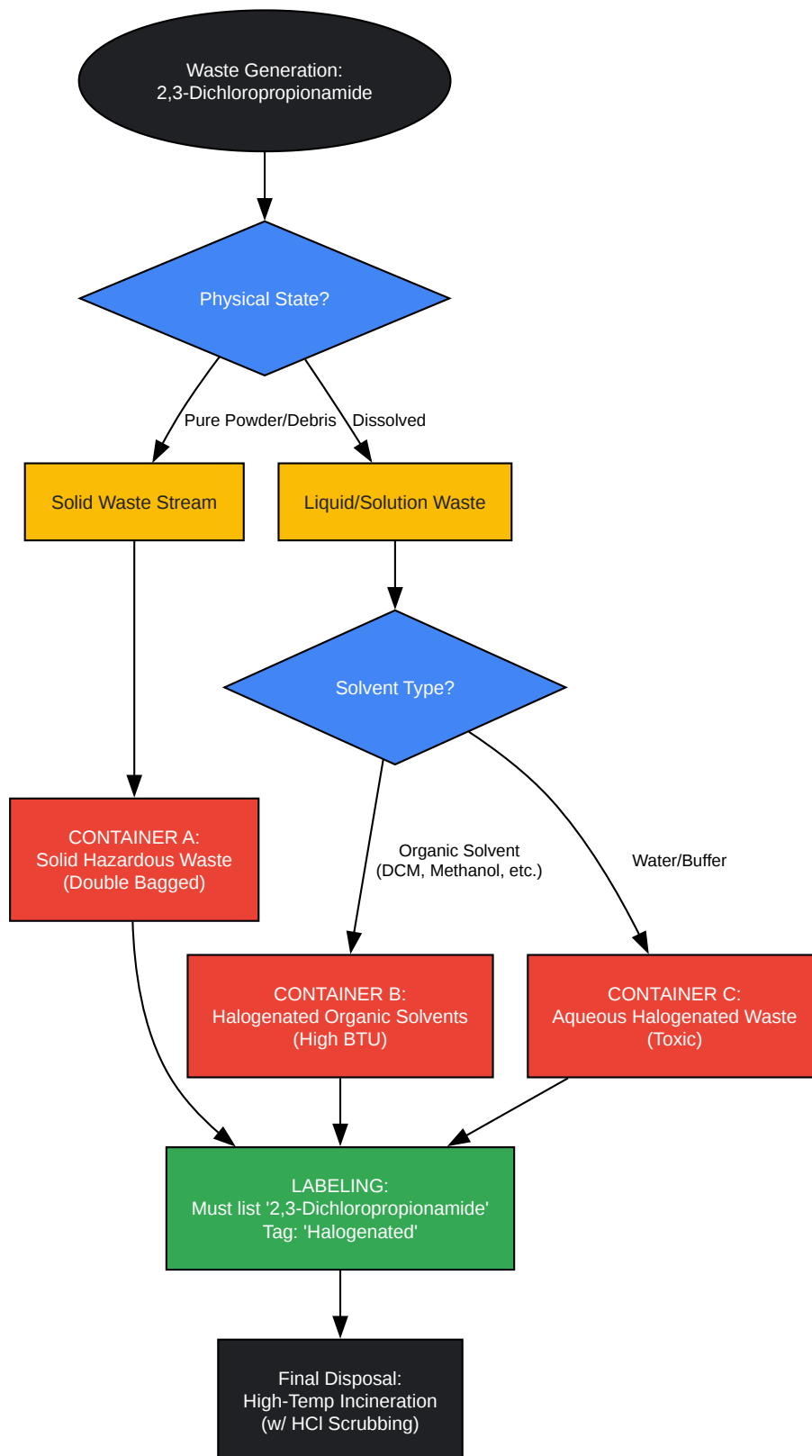
In laboratory operations, the most common compliance failure is the commingling of halogenated and non-halogenated wastes. 2,3-DCP contains two chlorine atoms per molecule; therefore, it must enter the Halogenated Waste Stream.

### Causal Logic

Standard incineration for non-halogenated organics (like methanol) occurs at lower temperatures without acid scrubbers. If 2,3-DCP enters this stream, the generated HCl gas can corrode incinerator infrastructure and violate emission standards.

## Workflow Visualization

The following diagram outlines the decision logic for segregating 2,3-DCP waste.



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Figure 1: Decision matrix for segregating **2,3-Dichloropropionamide** waste streams to ensure regulatory compliance and incinerator compatibility.

## Detailed Disposal Procedures

### Scenario A: Disposal of Pure Solid Chemical

If discarding expired or excess stock of solid 2,3-DCP:

- Primary Containment: Keep the chemical in its original container if possible. If not, transfer to a screw-top HDPE (High-Density Polyethylene) jar.
- Secondary Containment: Place the jar into a clear hazardous waste bag (6-mil polyethylene).
- Labeling: Affix a hazardous waste tag.
  - Constituents: "**2,3-Dichloropropionamide**, solid."
  - Hazard Checkbox: Toxic, Irritant.<sup>[5][6]</sup>
- Storage: Store in the "Solid Hazardous Waste" satellite accumulation area until pickup.

### Scenario B: Disposal of Reaction Mixtures (Liquid)

- Solvent Compatibility: Ensure the carrier solvent is compatible with standard halogenated waste carboys (usually HDPE or glass).
- Pouring: Using a funnel in a fume hood, pour the solution into the container marked "HALOGENATED WASTE."
- Log Entry: Immediately log the volume and concentration on the waste container's inventory sheet. This is vital for the disposal facility to calculate the chlorine load.

### Scenario C: Spill Cleanup (Decontamination)

Do not wash spills down the sink.

- PPE: Wear nitrile gloves (double gloving recommended), lab coat, and safety goggles.
- Containment:
  - Solid Spill: Cover with wet paper towels to prevent dust generation, then scoop into a bag.
  - Liquid Spill: Absorb with vermiculite or chem-pads.
- Surface Decontamination:
  - Wipe the area with a mild surfactant (soap/water).
  - Scientific Note: While amides can be hydrolyzed by strong bases (NaOH) into their corresponding acids (2,3-dichloropropionic acid) and ammonia, do not perform this on the benchtop for disposal purposes. The resulting acid is corrosive and remains a halogenated hazard.
- Disposal: Place all contaminated wipes, gloves, and absorbents into the Solid Hazardous Waste bin (Scenario A).

## Regulatory Compliance (RCRA & EPA)[1]

While **2,3-Dichloropropionamide** is not explicitly "P-listed" or "U-listed" by specific name in 40 CFR 261.33, it is regulated under the "Cradle-to-Grave" principle.[1][4]

- Waste Code Determination:
  - If mixed with flammable solvents (Flash point <60°C): D001 (Ignitable).
  - If the waste stream contains other listed halogenated solvents (e.g., Methylene Chloride): F001/F002.
  - General Classification: If pure, it is treated as Non-Regulated Hazardous Waste (NRHW) or State-Regulated Waste depending on local jurisdiction, but operationally it must be treated as Halogenated Organic Waste.
- Destruction Efficiency: The disposal facility must demonstrate a Destruction and Removal Efficiency (DRE) of 99.99% for Principal Organic Hazardous Constituents (POHCs).

## References

- U.S. Environmental Protection Agency (EPA). RCRA Hazardous Waste Codes (D-List and F-List). [\[Link\]](#)<sup>[1]</sup>
- Temple University Environmental Health & Safety. Halogenated Solvents in Laboratories: Segregation and Disposal Guidelines. [\[Link\]](#)

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## Sources

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